

An In-depth Technical Guide to the Reactivity of Triisopropoxyvanadium(V) Oxide

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Compound of Interest

Compound Name: *Triisopropoxyvanadium(v)oxide*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Triisopropoxyvanadium(V) oxide, with the chemical formula $\text{VO}(\text{O-i-Pr})_3$, is a versatile and highly reactive organometallic compound. Its utility as a catalyst and precursor in a wide array of chemical transformations, ranging from oxidation and epoxidation to polymerization and materials synthesis, has garnered significant attention in both academic and industrial research. This technical guide provides a comprehensive overview of the reactivity of triisopropoxyvanadium(V) oxide, detailing its fundamental chemical properties, key reactions, and the underlying mechanisms. The information presented herein is intended to serve as a valuable resource for researchers and professionals engaged in chemical synthesis, catalysis, and materials science, with a particular focus on applications relevant to drug development.

Introduction

Triisopropoxyvanadium(V) oxide, also known as vanadyl triisopropoxide, is a pale yellow to orange liquid that is soluble in many common organic solvents. The vanadium center is in the +5 oxidation state, rendering the complex electrophilic and a good Lewis acid. This inherent reactivity, coupled with the labile nature of the isopropoxy ligands, makes it a potent catalyst

and a versatile starting material for the synthesis of other vanadium-containing compounds. This guide will delve into the key aspects of its reactivity, including hydrolysis, oxidation catalysis, epoxidation, polymerization, and ligand exchange reactions.

Physicochemical Properties

A thorough understanding of the physical and chemical properties of triisopropoxyvanadium(V) oxide is essential for its safe handling and effective application.

Property	Value	Reference
Molecular Formula	C ₉ H ₂₁ O ₄ V	
Molecular Weight	244.20 g/mol	
Appearance	Pale yellow to orange liquid	
Boiling Point	80-82 °C at 2 mmHg	
Density	1.035 g/mL at 25 °C	
Solubility	Soluble in toluene, hexane, and isopropanol	
CAS Number	5588-84-1	
⁵¹ V NMR Chemical Shift (vs. VOCl ₃)	-629 ppm	[1]

Key Reactions and Reactivity

Hydrolysis and Sol-Gel Synthesis

Triisopropoxyvanadium(V) oxide is highly sensitive to moisture and readily undergoes hydrolysis. This reaction is the basis for its use as a precursor in the sol-gel synthesis of vanadium pentoxide (V₂O₅) nanoparticles and thin films, materials with significant applications in catalysis, electronics, and energy storage.[2]

The hydrolysis proceeds through a stepwise substitution of the isopropoxy ligands with hydroxyl groups, followed by condensation reactions to form V-O-V bridges. The overall process can be summarized as follows:

Hydrolysis: $\text{VO}(\text{O-i-Pr})_3 + n \text{H}_2\text{O} \rightarrow \text{VO}(\text{O-i-Pr})_{3-n}(\text{OH})_n + n \text{i-PrOH}$

Condensation (Oxolation and Olation): $2 \text{VO}(\text{O-i-Pr})_{3-n}(\text{OH})_n \rightarrow (\text{VO}(\text{O-i-Pr})_{3-n}(\text{OH})_{n-1})_2\text{O} + \text{H}_2\text{O}$
 $\text{VO}(\text{O-i-Pr})_{3-n}(\text{OH})_n + \text{VO}(\text{O-i-Pr})_{3-m}(\text{OH})_m \rightarrow (\text{O-i-Pr})_{3-n}(\text{OH})_{n-1}\text{V-O-V}(\text{OH})_{m-1}(\text{O-i-Pr})_{3-m} + \text{H}_2\text{O}$

The final structure and properties of the resulting vanadium oxide material are highly dependent on the reaction conditions, such as the water-to-alkoxide ratio, solvent, temperature, and pH.

Experimental Protocol: Sol-Gel Synthesis of V_2O_5 Nanoparticles[3]

- Preparation of Precursor Solution: A solution of triisopropoxyvanadium(V) oxide in isopropanol is prepared under an inert atmosphere.
- Hydrolysis: A mixture of isopropanol and water is added dropwise to the vigorously stirred precursor solution. The hydrolysis ratio (molar ratio of water to alkoxide) is a critical parameter to control the particle size and morphology.
- Gelation: The resulting sol is allowed to age, leading to the formation of a gel.
- Drying: The gel is dried under controlled conditions (e.g., in an oven at 60-80 °C) to remove the solvent and byproducts, resulting in a xerogel.
- Calcination: The xerogel is then calcined at elevated temperatures (e.g., 400-600 °C) to obtain crystalline V_2O_5 nanoparticles.

Characterization Data for Sol-Gel Synthesized V_2O_5

Characterization Technique	Observation
XRD	Orthorhombic phase of V_2O_5
FTIR	Characteristic peaks for V=O stretching ($\sim 1020\text{ cm}^{-1}$), V-O-V asymmetric stretching ($\sim 770\text{ cm}^{-1}$), and V-O-V symmetric stretching ($\sim 500\text{ cm}^{-1}$)
Raman Spectroscopy	Bands corresponding to the layered structure of V_2O_5

Logical Relationship of Sol-Gel Process



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Diagram 1: Sol-Gel Synthesis of V_2O_5

Catalytic Oxidation of Alcohols

Triisopropoxyvanadium(V) oxide is an effective catalyst for the oxidation of a variety of alcohols to their corresponding aldehydes and ketones.[4] These reactions are of great importance in organic synthesis, particularly in the pharmaceutical industry for the production of fine chemicals and drug intermediates. The catalytic cycle is believed to involve the formation of a vanadium(V) alkoxide intermediate, followed by a rate-determining hydrogen transfer step.

Experimental Protocol: Oxidation of Benzyl Alcohol

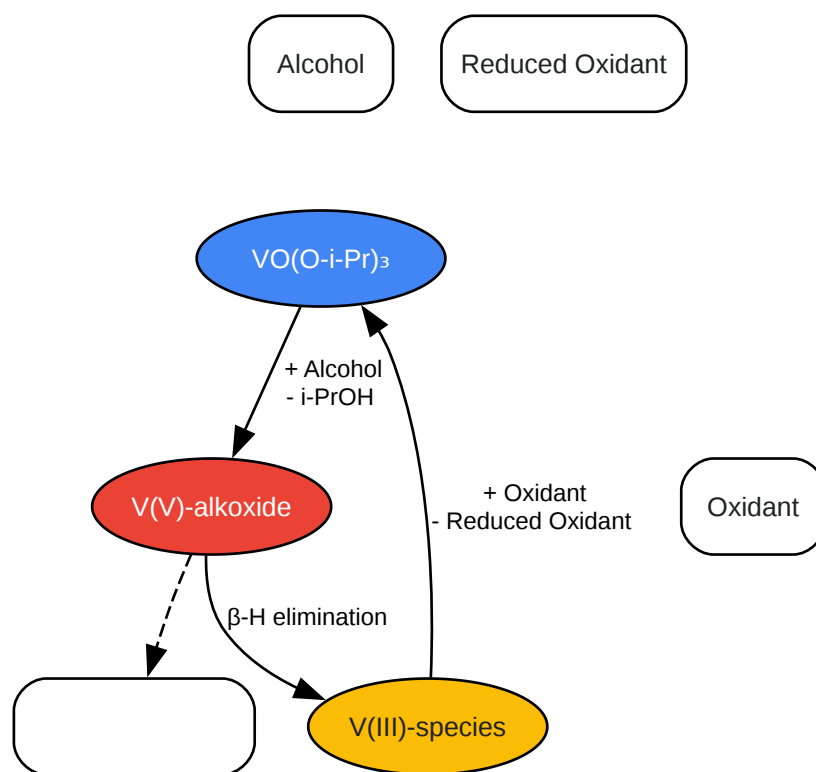
- **Reaction Setup:** To a solution of benzyl alcohol in a suitable solvent (e.g., toluene), a catalytic amount of triisopropoxyvanadium(V) oxide is added.
- **Oxidant Addition:** An oxidant, such as tert-butyl hydroperoxide (TBHP) or molecular oxygen, is introduced to the reaction mixture.

- **Reaction Conditions:** The reaction is typically carried out at elevated temperatures (e.g., 80-100 °C) and monitored by techniques such as TLC or GC.
- **Work-up and Purification:** Upon completion, the reaction mixture is cooled, and the product is isolated and purified using standard techniques like column chromatography.

Quantitative Data for Benzyl Alcohol Oxidation

While specific quantitative data for triisopropoxyvanadium(V) oxide catalyzed benzyl alcohol oxidation is not readily available in the provided search results, related vanadium catalysts have shown high yields. For instance, V_2O_5 has been used to achieve quantitative conversion of benzyl alcohol to benzaldehyde.[4]

Proposed Catalytic Cycle for Alcohol Oxidation



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Diagram 2: Alcohol Oxidation Cycle

Epoxidation of Alkenes

Triisopropoxyvanadium(V) oxide is a well-established catalyst for the epoxidation of alkenes, particularly allylic and homoallylic alcohols.[5] This reaction is highly valuable for the stereoselective synthesis of epoxides, which are versatile intermediates in the synthesis of complex molecules, including many pharmaceuticals. The reaction typically employs a peroxide, such as tert-butyl hydroperoxide (TBHP) or cumene hydroperoxide (CHP), as the oxidant.

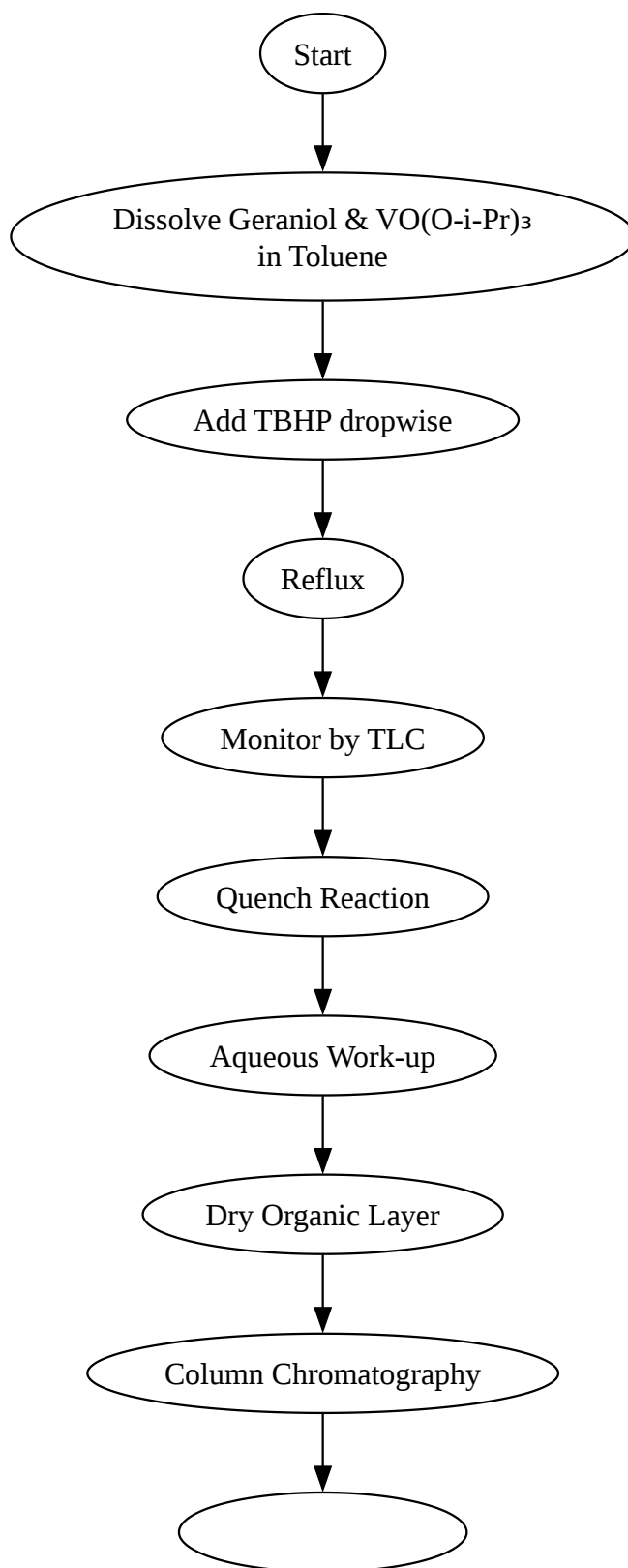
The mechanism is believed to involve the coordination of the allylic alcohol to the vanadium center, followed by the transfer of an oxygen atom from the coordinated peroxide to the double bond. This coordination directs the epoxidation to occur on the same face as the hydroxyl group, leading to high diastereoselectivity.

Experimental Protocol: Epoxidation of Geraniol[6][7]

- **Reaction Setup:** A solution of geraniol and a catalytic amount of triisopropoxyvanadium(V) oxide (or a related vanadium catalyst like vanadyl acetylacetonate) is prepared in a suitable solvent like toluene.
- **Oxidant Addition:** tert-Butyl hydroperoxide (TBHP) is added dropwise to the solution while maintaining the reaction temperature.
- **Reaction Monitoring:** The progress of the reaction is monitored by TLC.
- **Work-up:** The reaction is quenched, and the organic layer is washed sequentially with aqueous solutions of sodium sulfite, sodium bicarbonate, and brine.
- **Purification:** The crude product is purified by column chromatography to yield the desired epoxy alcohol.

Quantitative Data for Epoxidation of Geraniol

Substrate	Catalyst	Oxidant	Yield	Reference
Geraniol	VO(acac) ₂	TBHP	64% (crude)	[7]
Geraniol	VO(acac) ₂	TBHP	1.09% (purified)	[6]



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Diagram 4: Ligand Exchange with Acetylacetone

Safety and Handling

Triisopropoxyvanadium(V) oxide is a moisture-sensitive and flammable liquid. It should be handled under an inert atmosphere (e.g., nitrogen or argon) using standard Schlenk line or glovebox techniques. Appropriate personal protective equipment, including safety glasses, gloves, and a lab coat, should be worn at all times.

Conclusion

Triisopropoxyvanadium(V) oxide is a highly reactive and versatile compound with broad applications in organic synthesis and materials science. Its utility as a catalyst in oxidation and epoxidation reactions, and as a precursor in sol-gel synthesis and olefin polymerization, makes it a valuable tool for researchers. A thorough understanding of its reactivity, particularly its sensitivity to moisture and its ability to undergo ligand exchange, is crucial for its effective and safe utilization. This guide provides a foundational understanding of these aspects, offering detailed protocols and mechanistic insights to aid in the design and execution of chemical transformations involving this powerful reagent. Further research into the detailed kinetics and mechanisms of its various reactions will undoubtedly continue to expand its applications in catalysis and materials development.

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